

Application Notes: Benzimidazoles in Agricultural Fungicide Development

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Compound of Interest

Compound Name: *Benzimidazolide*

Cat. No.: *B1237168*

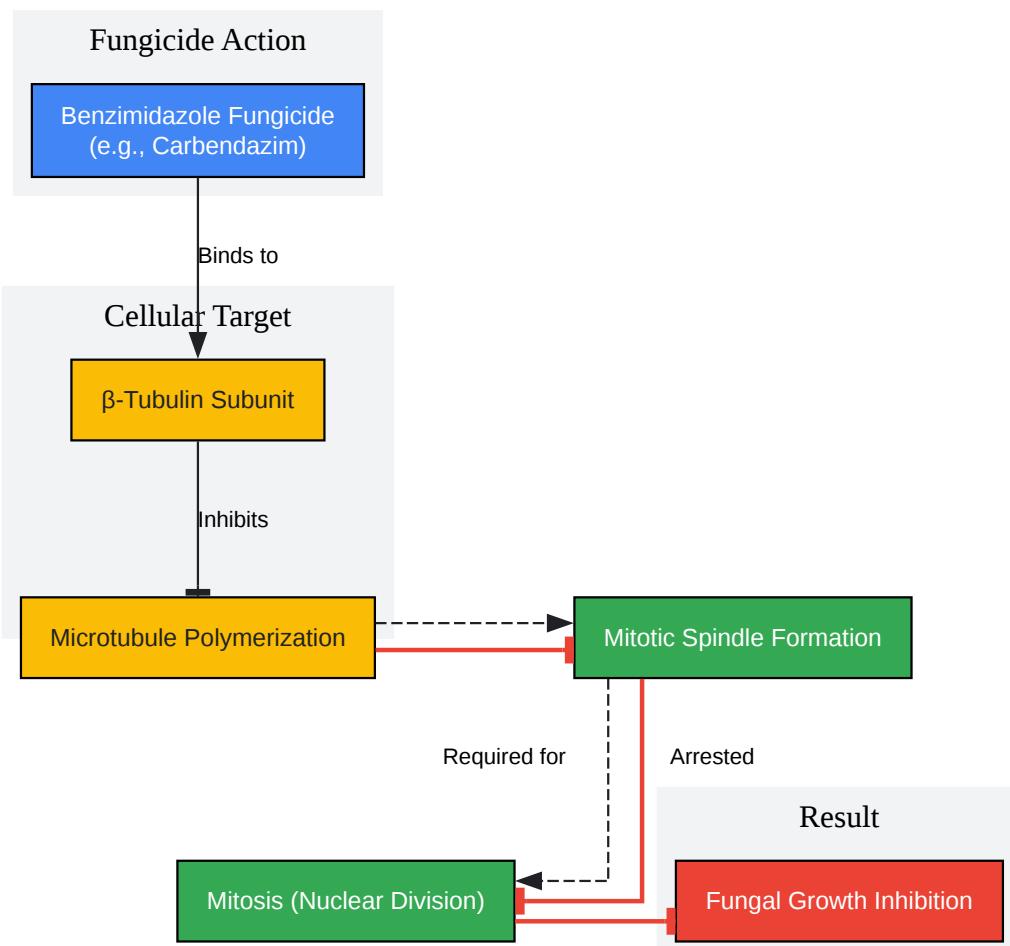
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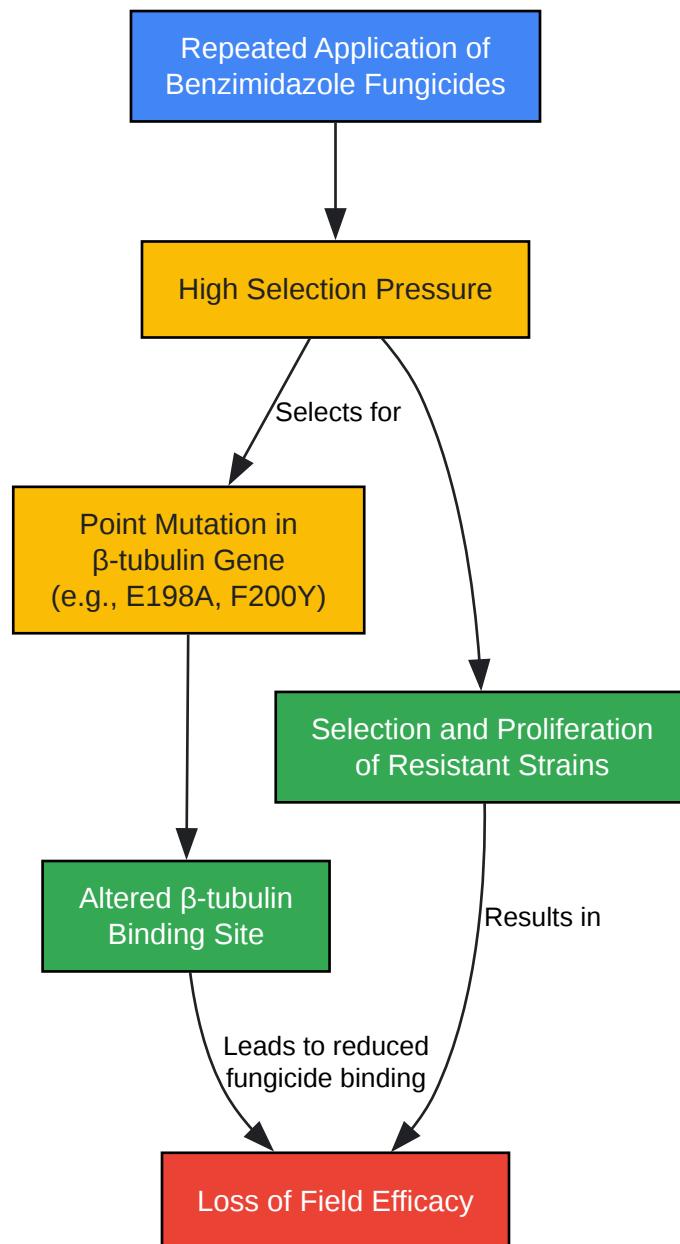
Introduction

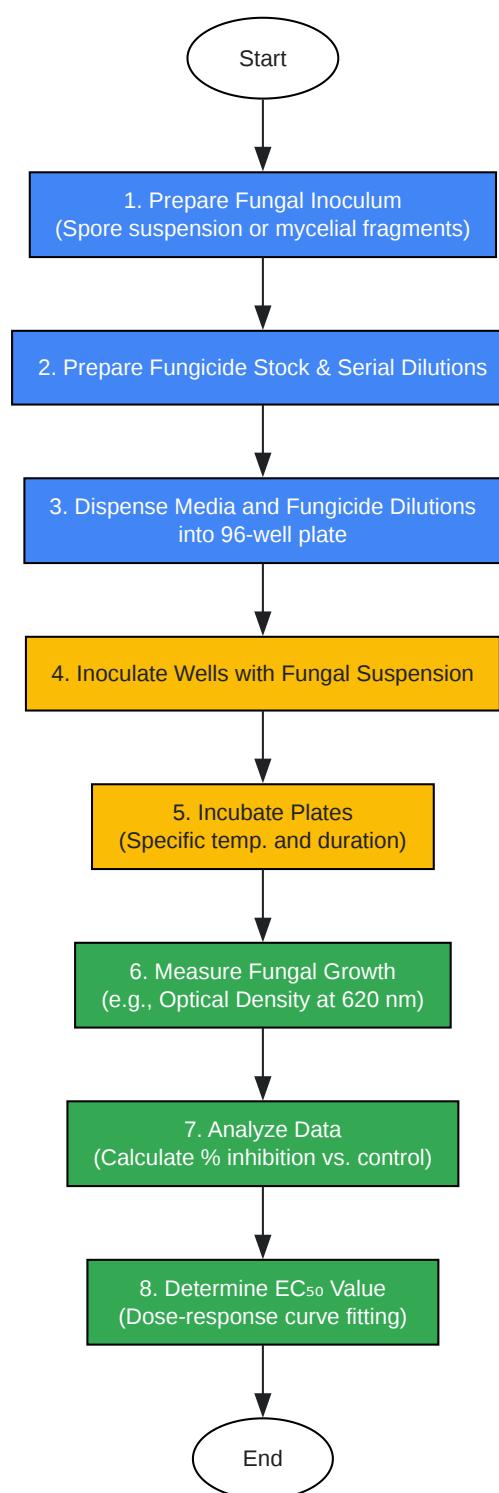
Benzimidazole fungicides are a class of systemic, broad-spectrum fungicides first introduced in the late 1960s.^[1] They have been instrumental in controlling a wide range of diseases caused by Ascomycetes and Basidiomycetes in crops such as cereals, fruits, and vegetables.^{[1][2]} Key active ingredients include benomyl, carbendazim (MBC), thiabendazole, and thiophanate-methyl.^{[1][3]} Their systemic nature allows them to be absorbed and translocated within the plant, providing curative and protective action against fungal pathogens.^[1] However, their single-site mode of action has led to significant challenges with fungicide resistance, making careful management and monitoring essential.^{[2][4]}

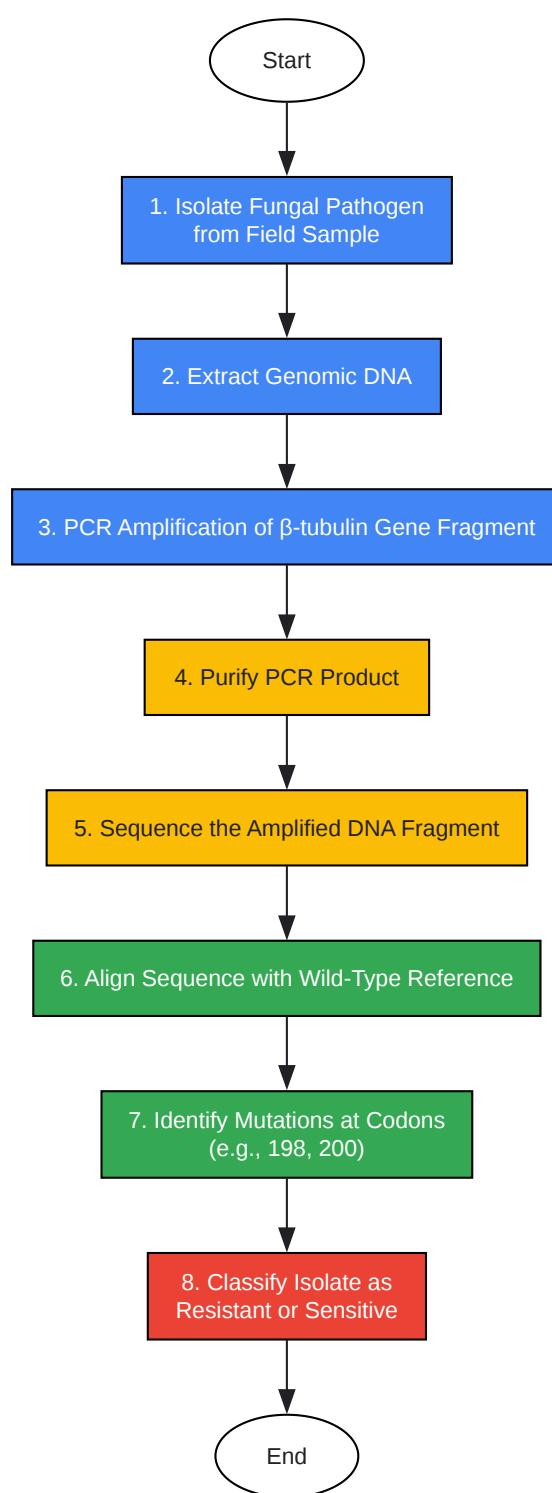
Mechanism of Action

The primary mode of action for benzimidazoles is the disruption of mitosis in fungal cells.^{[5][6]} These compounds specifically bind to the β -tubulin protein, a key component of microtubules.^{[1][7]} This binding action inhibits the polymerization of tubulin dimers into microtubules.^{[6][8]} Microtubules are essential for the formation of the mitotic spindle during cell division. By preventing their assembly, benzimidazoles effectively arrest nuclear division, which in turn halts germ tube elongation and mycelial growth, ultimately preventing infection.^{[1][6]}









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